

Personal protective equipment for handling 4-Ethylbenzophenone

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Compound of Interest

Compound Name: **4-Ethylbenzophenone**

Cat. No.: **B099735**

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Essential Safety and Handling Guide for 4-Ethylbenzophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Ethylbenzophenone** (CAS No. 18220-90-1). The following information is compiled to ensure the safe handling of this chemical in a laboratory setting, prioritizing the well-being of all personnel.

Hazard and Exposure Data

4-Ethylbenzophenone is classified as a skin irritant and is toxic to aquatic life with long-lasting effects.^[1] Adherence to proper safety protocols is crucial to minimize exposure and environmental contamination.

Parameter	Information	Source
GHS Hazard Statements	H315: Causes skin irritation. H411: Toxic to aquatic life with long lasting effects.	[1]
Signal Word	Warning	[1]
Physical State	Liquid (at 20°C)	[2]
Molecular Formula	C15H14O	[1] [3]
Molecular Weight	210.27 g/mol	[1] [3]
Permissible Exposure Limit (PEL)	Data not available	
Threshold Limit Value (TLV)	Data not available	
Immediately Dangerous to Life or Health (IDLH)	Data not available	
Glove Breakthrough Time	Data not available for this specific compound. Select chemical-resistant gloves.	

Personal Protective Equipment (PPE) Selection

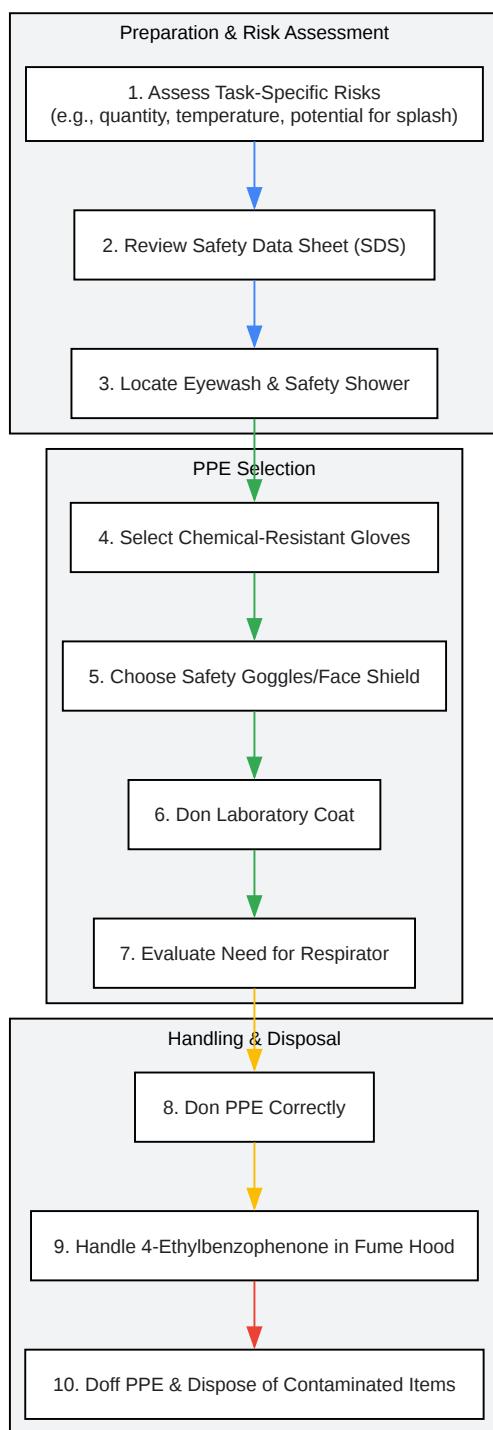
The selection of appropriate PPE is the last line of defense against chemical exposure. The following table and workflow diagram outline the necessary PPE for handling **4-Ethylbenzophenone**.

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect for tears or punctures before use.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for splash hazards.
Skin and Body Protection	Laboratory coat, fully buttoned. Chemical-resistant apron or coveralls for larger quantities or splash risks.
Respiratory Protection	A NIOSH-approved respirator may be required if working with heated material or if aerosols are generated. Use in a well-ventilated area, preferably a chemical fume hood.

PPE Selection Workflow

The following diagram outlines the decision-making process for selecting and using appropriate PPE when handling **4-Ethylbenzophenone**.

PPE Selection Workflow for 4-Ethylbenzophenone

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Caption: PPE selection workflow for handling **4-Ethylbenzophenone**.

Operational and Disposal Plans

Pre-Experiment Checklist

- Ensure a chemical fume hood is available and functioning correctly.
- Locate the nearest eyewash station and safety shower.
- Gather all necessary PPE as outlined in the workflow diagram.

Step-by-Step Handling Protocol

- Donning PPE: Wear a laboratory coat, ensuring it is fully buttoned. Put on safety glasses with side shields or chemical splash goggles. Wear chemical-resistant gloves. Inspect gloves for any tears or punctures before use.
- Procedure:
 - Conduct all manipulations of **4-Ethylbenzophenone** within a chemical fume hood to minimize inhalation exposure.
 - Use a properly calibrated pipette or syringe for transferring the liquid.
 - Avoid direct contact with skin and eyes.
 - Keep containers tightly closed when not in use.
- Doffing PPE: After handling, remove gloves using a technique that avoids skin contact with the outer surface.^[4] Dispose of gloves in the appropriate hazardous waste container. Remove your lab coat and safety glasses. Wash hands thoroughly with soap and water.

Emergency Procedures

Situation	Action
Skin Contact	Immediately wash the affected area with soap and plenty of water. ^[5] Remove contaminated clothing. If skin irritation occurs, seek medical advice.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[2] Seek medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. ^[5] Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. ^[5] Never give anything by mouth to an unconscious person. ^[5] Seek immediate medical attention.
Small Spills	Alert personnel in the immediate area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). ^[6] Collect the material into a labeled container for hazardous waste. ^[6]
Large Spills	Evacuate the area. Dike the spill to prevent spreading. ^[6] Contact your institution's environmental health and safety department.

Disposal Plan

Proper disposal of **4-Ethylbenzophenone** and contaminated materials is essential to prevent environmental harm.

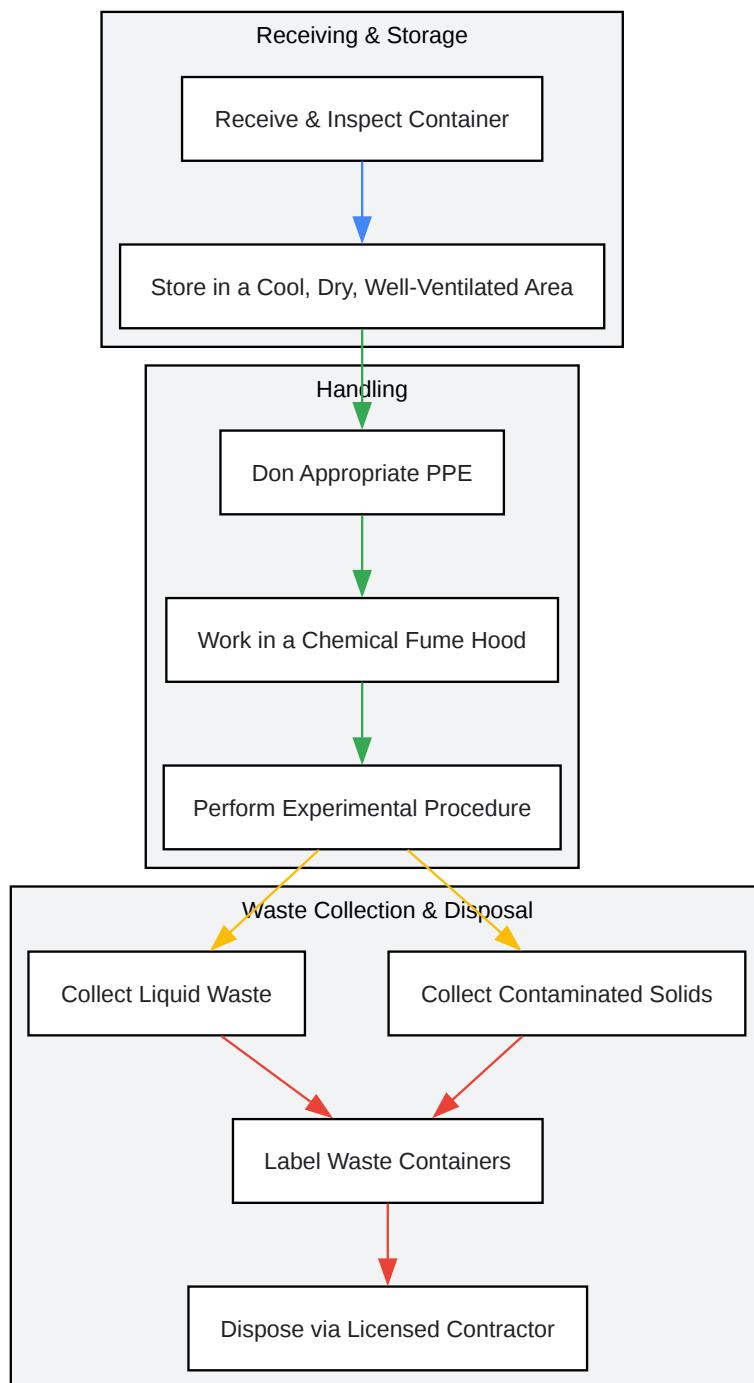
- Liquid Waste: Collect all waste solutions containing **4-Ethylbenzophenone** in a clearly labeled, sealed container for hazardous liquid waste.

- Contaminated Materials: Dispose of contaminated gloves, pipette tips, and other disposable materials in a designated solid hazardous waste container.
- Labeling: Label all waste containers as "Hazardous Waste" and include the chemical name.
- Regulations: Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)
If possible, use a licensed chemical waste management company.

Handling and Disposal Workflow

The following diagram illustrates the lifecycle of handling and disposing of **4-Ethylbenzophenone** in a laboratory setting.

Handling and Disposal Workflow for 4-Ethylbenzophenone

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Caption: Lifecycle of **4-Ethylbenzophenone** from receipt to disposal.

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References

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